

stability and storage conditions for 3-aminoazepan-2-one

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Compound of Interest

Compound Name: 3-Aminoazepan-2-one

Cat. No.: B099726

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A Guide to Stability, Storage, and Experimental Best Practices

Welcome to the technical support resource for **3-aminoazepan-2-one** (also known as DL- α -Amino- ϵ -caprolactam). This guide is designed for researchers, scientists, and drug development professionals to provide in-depth information on the stability and handling of this compound, ensuring the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the storage and stability of **3-aminoazepan-2-one**.

Q1: What are the recommended storage conditions for solid **3-aminoazepan-2-one**?

There are varying recommendations, each suited for different storage durations. For optimal long-term stability, storing the solid compound at -20°C is advised[1]. For short- to medium-term storage, refrigeration at $2-8^{\circ}\text{C}$ is acceptable[2][3]. Some suppliers also indicate that storage at room temperature is possible if the compound is kept under an inert atmosphere (like argon or nitrogen) and in a dark place.

- **Causality:** The primary amine group in **3-aminoazepan-2-one** is susceptible to slow oxidation by atmospheric oxygen over time, which can lead to the formation of colored

impurities. Lowering the temperature significantly reduces the rate of this and other potential degradation reactions. An inert atmosphere directly prevents contact with oxygen and ambient moisture, while protection from light mitigates the risk of photodegradation[4].

Q2: My solid **3-aminoazepan-2-one** has a slight yellow or orange tint. Is it still usable?

The pure compound is typically a white to off-white solid[5]. A yellow to orange discoloration often indicates the presence of minor impurities, likely due to oxidation. While the bulk of the material may still be viable, its purity is compromised.

- Recommendation: For sensitive applications requiring high purity, it is strongly recommended to use a fresh, unopened lot or to purify the discolored material. For less sensitive or initial screening experiments, you may proceed, but be aware that the actual concentration of the active compound is lower than calculated, and impurities could potentially interfere with your results. A quality control check (See Protocol 2) is advised.

Q3: Is **3-aminoazepan-2-one** hygroscopic?

While not always explicitly stated, compounds with primary amine functionalities can be hygroscopic, meaning they can absorb moisture from the air. This can affect the accuracy of weighing and potentially lead to hydrolysis of the lactam ring under certain conditions.

- Best Practice: Always handle the compound in a dry environment, such as a glovebox or a desiccator. Store it in a tightly sealed container with a desiccant, especially if it will be opened multiple times[6].

Q4: How should I prepare and store stock solutions of **3-aminoazepan-2-one**?

The compound shows slight solubility in DMSO and methanol[1].

- For DMSO or other organic solvent solutions: Prepare the solution fresh for immediate use if possible. For storage, aliquot the solution into single-use vials to minimize freeze-thaw cycles and exposure to air. Store at -20°C or -80°C[7]. Solutions of amino compounds in solvents like DMSO are generally stable for at least a month at -20°C, but this should be empirically verified for your specific experimental needs[7][8].

- For aqueous solutions: The compound is soluble in water[5]. However, the lactam ring is susceptible to hydrolysis, especially under acidic or basic conditions. Aqueous solutions are not recommended for long-term storage. Prepare them fresh and use them promptly.

Troubleshooting Guide

This section provides solutions to specific problems you might encounter during your experiments.

Problem 1: Inconsistent results or lower-than-expected yields in my reaction.

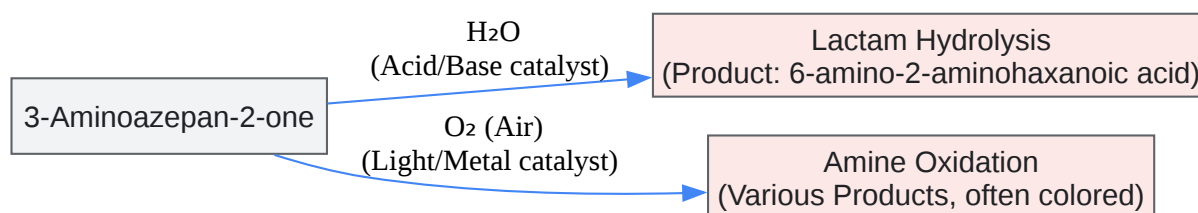
If you suspect the integrity of your **3-aminoazepan-2-one**, follow this diagnostic workflow.

Caption: Decision workflow for troubleshooting experiments involving **3-aminoazepan-2-one**.

Problem 2: I see an unexpected mass in my LC-MS analysis.

Degradation can lead to new chemical species. Consider these possibilities:

- Hydrolysis Product:** The lactam ring can undergo hydrolysis to form the corresponding amino acid, 6-amino-2-aminohexanoic acid. This is more likely if the compound has been exposed to moisture and strong acid or base.
- Oxidation Products:** The primary amine can be oxidized, leading to various potential products that may be colored. This is a primary concern for material exposed to air.



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